

Comparative analysis of the anti-inflammatory activity of different prenylated xanthones

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Compound of Interest

Compound Name: 1,4,5,6-Tetrahydroxy-7,8-diprenylxanthone

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A Comparative Analysis of the Anti-inflammatory Activity of Prenylated Xanthones

For Researchers, Scientists, and Drug Development Professionals

Prenylated xanthones, a class of polyphenolic compounds predominantly found in the pericarp of the mangosteen fruit (*Garcinia mangostana* L.), have garnered significant scientific interest for their potent anti-inflammatory properties. These natural compounds offer a promising avenue for the development of novel therapeutics for a range of inflammatory disorders. This guide provides a comparative analysis of the anti-inflammatory activity of different prenylated xanthones, supported by experimental data, detailed methodologies, and visualizations of the key signaling pathways involved.

Data Presentation: Quantitative Comparison of Anti-inflammatory Activity

The anti-inflammatory efficacy of prenylated xanthones is commonly assessed by their ability to inhibit the production of key inflammatory mediators in cellular models, such as lipopolysaccharide (LPS)-stimulated murine macrophage RAW 264.7 cells. The half-maximal inhibitory concentration (IC₅₀) is a critical parameter for comparing the potency of these compounds, with a lower IC₅₀ value indicating greater efficacy.

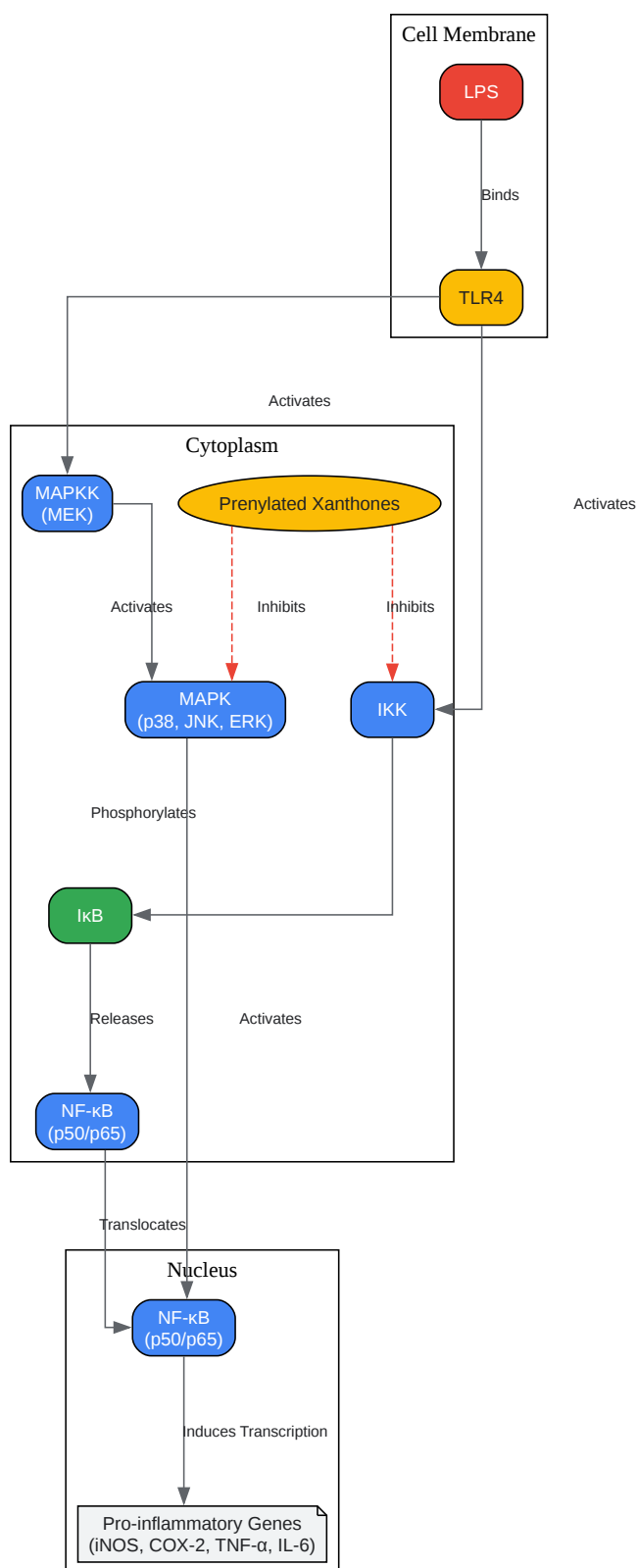
The following table summarizes the available quantitative data for the inhibitory effects of two prominent prenylated xanthenes, α -mangostin and γ -mangostin, on the production of nitric oxide (NO) and prostaglandin E2 (PGE2), as well as their direct inhibitory effect on cyclooxygenase (COX) enzymes.

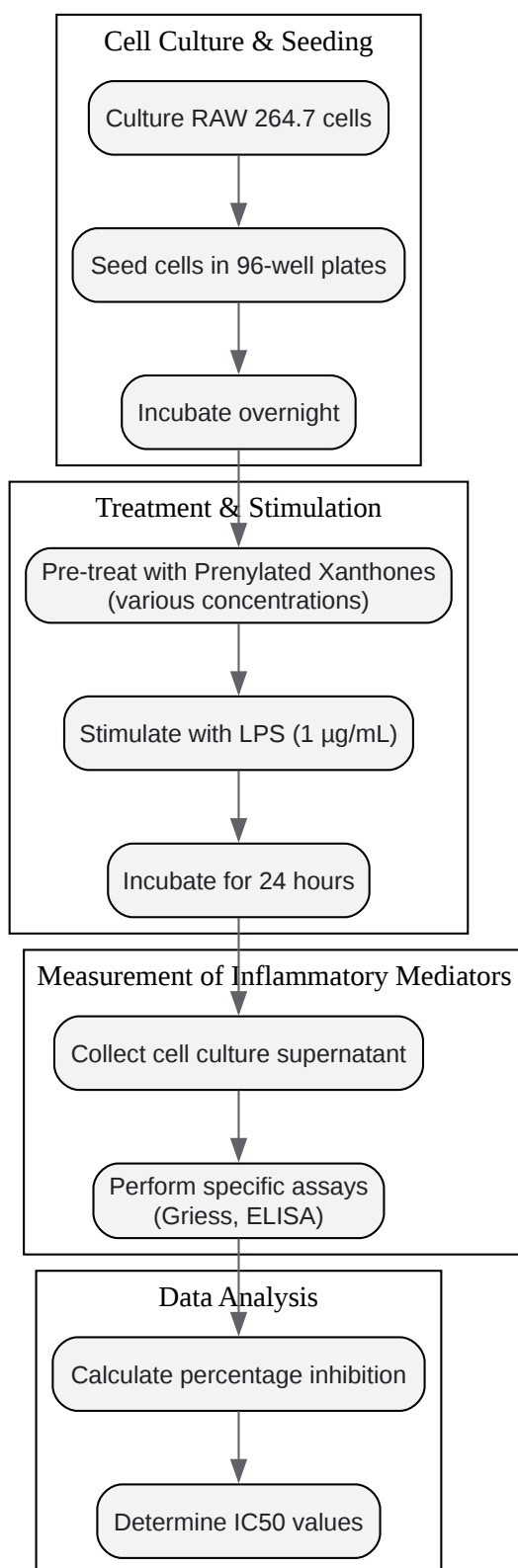
Compound	Assay	Target Cell/Enzyme	IC50 (μ M)	Reference
α -Mangostin	NO Production Inhibition	RAW 264.7 cells	12.4	[1]
γ -Mangostin	NO Production Inhibition	RAW 264.7 cells	10.1	[1]
α -Mangostin	PGE2 Production Inhibition	RAW 264.7 cells	13.9	[2]
γ -Mangostin	PGE2 Production Inhibition	RAW 264.7 cells	13.5	[2]
γ -Mangostin	COX-1 Enzyme Inhibition	Ovine COX-1	\sim 0.8	[3]
γ -Mangostin	COX-2 Enzyme Inhibition	Ovine COX-2	\sim 2	[3]

Note: The data presented is compiled from different studies and may not be directly comparable due to variations in experimental conditions.

Key Signaling Pathways in Inflammation Modulated by Prenylated Xanthenes

Prenylated xanthenes exert their anti-inflammatory effects primarily through the modulation of the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways. These pathways are crucial in the transcriptional regulation of a multitude of pro-inflammatory genes.





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References

- 1. sapharma.co.id [sapharma.co.id]
- 2. α -Mangostin Is a Xanthone Derivative from Mangosteen with Potent Immunomodulatory and Anti-Inflammatory Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Inhibition of cyclooxygenase and prostaglandin E2 synthesis by gamma-mangostin, a xanthone derivative in mangosteen, in C6 rat glioma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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